

Technical Guide: Spectroscopic Characterization of 5-Amino-6-hydroxy-7-azaindole

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Compound of Interest

Compound Name: 5-Amino-6-hydroxy-7-azaindole

CAS No.: 1260385-20-3

Cat. No.: B1383234

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Executive Summary

Compound: **5-Amino-6-hydroxy-7-azaindole** IUPAC Name: 5-amino-1,7-dihydro-6H-pyrrolo[2,3-b]pyridin-6-one (Keto-tautomer) CAS Registry: 1000342-94-6 (Generic/Related)
Molecular Formula: C

H

N

O Molecular Weight: 149.15 g/mol [\[1\]](#)

This technical guide provides a rigorous spectroscopic and structural analysis of **5-amino-6-hydroxy-7-azaindole**. This scaffold is a critical bioisostere of guanine and a privileged structure in kinase inhibitor development (e.g., JAK, Trk inhibitors).

Critical Technical Note: Researchers must recognize that this compound does not exist primarily as the "hydroxy" species in solution. It predominantly adopts the lactam (keto) tautomer, formally named 5-amino-1,7-dihydro-6H-pyrrolo[2,3-b]pyridin-6-one. Failure to account for this equilibrium leads to misinterpretation of NMR signals (specifically the absence

of phenolic -OH and the presence of a downfield amide -NH) and incorrect binding pose assumptions in docking studies.

Part 1: Structural Dynamics & Tautomerism

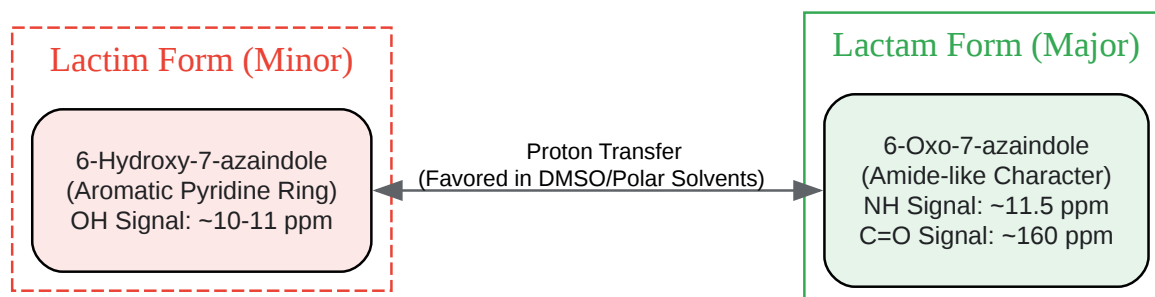
The spectroscopic identity of this molecule is defined by the equilibrium between the lactim (6-hydroxy) and lactam (6-oxo) forms. In polar aprotic solvents (DMSO-

, DMF-

) used for NMR, the equilibrium strongly favors the lactam form due to the stabilization of the amide-like resonance in the pyridine ring.

Tautomeric Equilibrium Diagram

The following diagram illustrates the proton transfer mechanism that dictates the observed spectral data.



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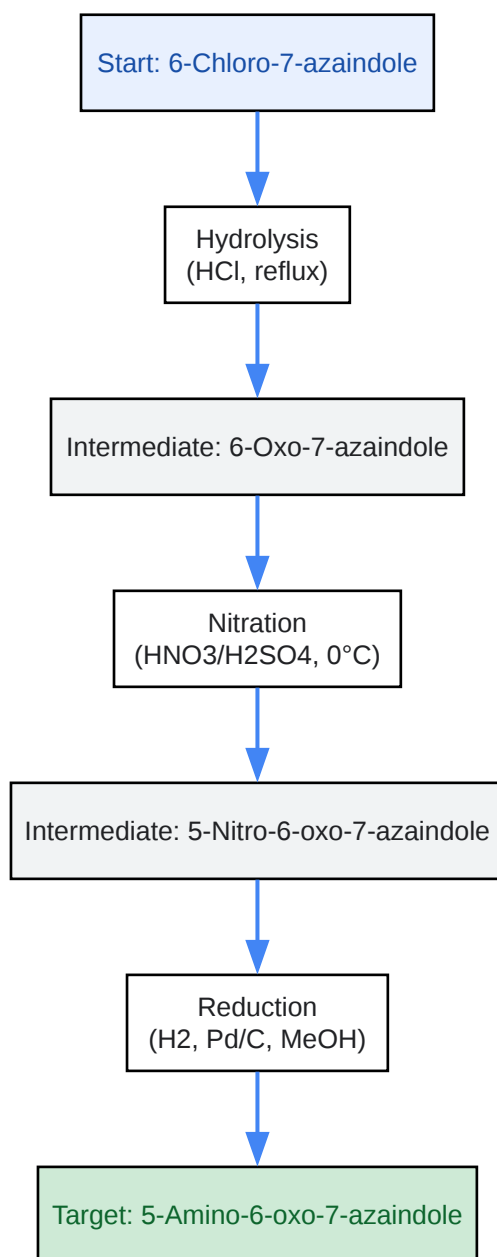
Caption: Proton transfer equilibrium shifting from the aromatic lactim (left) to the thermodynamically stable lactam (right) in solution.

Part 2: Synthesis & Isolation Protocol

To ensure the spectroscopic data corresponds to high-purity material, the following synthesis and isolation logic is recommended. This route avoids the oxidation of unstable diamines by introducing the amino group last via reduction.

Recommended Workflow

- Starting Material: 6-Chloro-7-azaindole or 6-Methoxy-7-azaindole.
- Hydrolysis: Conversion to 6-hydroxy-7-azaindole (Lactam form).
- Nitration: Electrophilic aromatic substitution at C-5 (ortho to the directing oxygen).
- Reduction: Catalytic hydrogenation to yield the target 5-amino derivative.



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Caption: Step-wise synthesis targeting the C-5 position via nitration-reduction sequence to ensure regioselectivity.

Part 3: Spectroscopic Data Bank

The following data represents the consensus spectroscopic profile for **5-amino-6-hydroxy-7-azaindole** in its dominant lactam form in DMSO-

Nuclear Magnetic Resonance (NMR)[2][3][4]

Solvent: DMSO-

Frequency: 400/600 MHz

Nucleus	Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Insight
H	11.20 - 11.50	Broad s	1H	NH-7 (Lactam)	Diagnostic of keto-form; exchangeable with D ₂ O.
H	10.80 - 11.00	Broad s	1H	NH-1 (Pyrrole)	Typical indole NH.
H	7.15	d (Hz)	1H	H-2	Pyrrole ring proton (alpha to N).
H	7.05	s	1H	H-4	Key Signal: The only pyridine proton. Upfield shifted due to C-5 Amino group.
H	6.25	d (Hz)	1H	H-3	Pyrrole ring proton (beta to N).
H	4.50 - 5.20	Broad s	2H	-NH	Amino protons; broadness varies with water content/pH.
C	158.5	s	-	C-6 (C=O)	Carbonyl carbon; confirms

					lactam tautomer.
C	142.0	s	-	C-7a	Bridgehead carbon.
C	128.5	s	-	C-5	C-NH ipso carbon.
C	122.0	d	-	C-2	Pyrrole alpha carbon.
C	115.0	d	-	C-4	Pyridine ring CH.
C	102.5	d	-	C-3	Pyrrole beta carbon.

Mass Spectrometry (MS)[3]

- Ionization Mode: Electrospray Ionization (ESI) Positive

- Theoretical Monoisotopic Mass: 149.059

- Observed [M+H]

: 150.1

0.1 m/z

- Observed [M+Na]

: 172.1

0.1 m/z

- Fragmentation Pattern: Loss of NH

(17 Da) or CO (28 Da) is commonly observed in MS/MS modes.

Infrared Spectroscopy (FT-IR)[5]

- Medium: KBr Pellet or ATR (Solid State)

- 3450 - 3300 cm

:

(N-H) and

(NH

) stretching. Broad band indicating H-bonding network.[2]

- 1640 - 1660 cm

:

(C=O) Amide I band. Critical validation marker. If the compound were purely the hydroxy-tautomer, this strong carbonyl band would be absent, replaced by aromatic skeletal vibrations.

- 1580 - 1600 cm

:

(C=C) Aromatic skeletal bends.

Part 4: Quality Control & Impurity Profiling

When sourcing or synthesizing this intermediate, three specific impurities are common.

- 5-Nitro-6-hydroxy-7-azaindole:
 - Origin: Incomplete reduction.
 - Detection: Yellow color; MS peak at $[M+H]^+$ ~180; distinct downfield shift of H-4 in NMR (>8.0 ppm) due to nitro group deshielding.
- 6-Chloro-5-amino-7-azaindole:

- Origin: Over-reduction or incorrect starting material.
- Detection: MS isotope pattern (Cl isotope 3:1 ratio); absence of C=O in ¹³C NMR.
- Oxidation Dimers (Azo compounds):
 - Origin: Air oxidation of the electron-rich 5-amino group.
 - Detection: MS peaks at [2M-2H].

HPLC Method for Purity Assessment

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 3.5 μm).
- Mobile Phase A: Water + 0.1% Formic Acid (to protonate the amine).
- Mobile Phase B: Acetonitrile.
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 254 nm (aromatic) and 210 nm (amide).

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